

(R)-ZINC-3573 solubility and stock solution preparation

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Compound of Interest

Compound Name: (R)-ZINC-3573

Cat. No.: B611945

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Application Notes and Protocols for (R)-ZINC-3573

For Researchers, Scientists, and Drug Development Professionals

(R)-ZINC-3573 is a selective agonist of the Mas-related G protein-coupled receptor X2 (MRGPRX2), a receptor implicated in pain, itch, and inflammation.[1][2][3] These application notes provide detailed information on the solubility of **(R)-ZINC-3573** and a comprehensive protocol for the preparation of stock solutions to ensure accurate and reproducible experimental results.

Compound Information

- Chemical Name: (3R)-N,N-Dimethyl-1-(5-phenylpyrazolo[1,5-a]pyrimidin-7-yl)-3-pyrrolidinamine[1]
- Molecular Formula: C₁₈H₂₁N₅[1][3][4]
- Molecular Weight: 307.4 g/mol [1][3][5][6]
- Purity: ≥98% (HPLC)[1][5]

Data Presentation: Solubility of (R)-ZINC-3573

The solubility of **(R)-ZINC-3573** in various common laboratory solvents is summarized in the table below. It is crucial to use this information to prepare appropriate stock solutions for your experiments.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	100[1][3][5]	30.74[1]	The recommended solvent for preparing high-concentration stock solutions.
1 eq. HCl	100[1][5]	30.74[1]	Can be used as an alternative solvent system.
Ethanol	Insoluble or sparingly soluble	-	Not recommended as a primary solvent.
PBS (pH 7.2)	Insoluble or sparingly soluble	-	Not recommended for initial stock solution preparation.

Experimental Protocols: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **(R)-ZINC-3573** in dimethyl sulfoxide (DMSO).

Materials:

- **(R)-ZINC-3573** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or light-protected microcentrifuge tubes

- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate Compound:** Before opening the vial, allow the **(R)-ZINC-3573** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the compound's stability.
- **Weigh Compound:** Accurately weigh the desired amount of **(R)-ZINC-3573** powder. To prepare 1 mL of a 10 mM stock solution, you will need 3.074 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 307.4 \text{ g/mol} * 1000 \text{ mg/g} = 3.074 \text{ mg}$
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the vial containing the weighed **(R)-ZINC-3573** powder. For a 10 mM solution, if you weighed 3.074 mg, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Tightly cap the vial and vortex the solution thoroughly until the solid is completely dissolved. If necessary, gentle warming in a 37°C water bath for a few minutes can aid dissolution.[\[7\]](#)[\[8\]](#)
- **Aliquot and Store:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Storage:** Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).[\[2\]](#)[\[10\]](#) When stored at -80°C, it is recommended to use the solution within 6 months.[\[2\]](#)[\[10\]](#) For DMSO stock solutions, some sources suggest stability for up to 3-6 months at -20°C.[\[11\]](#)

Preparation of Working Solutions

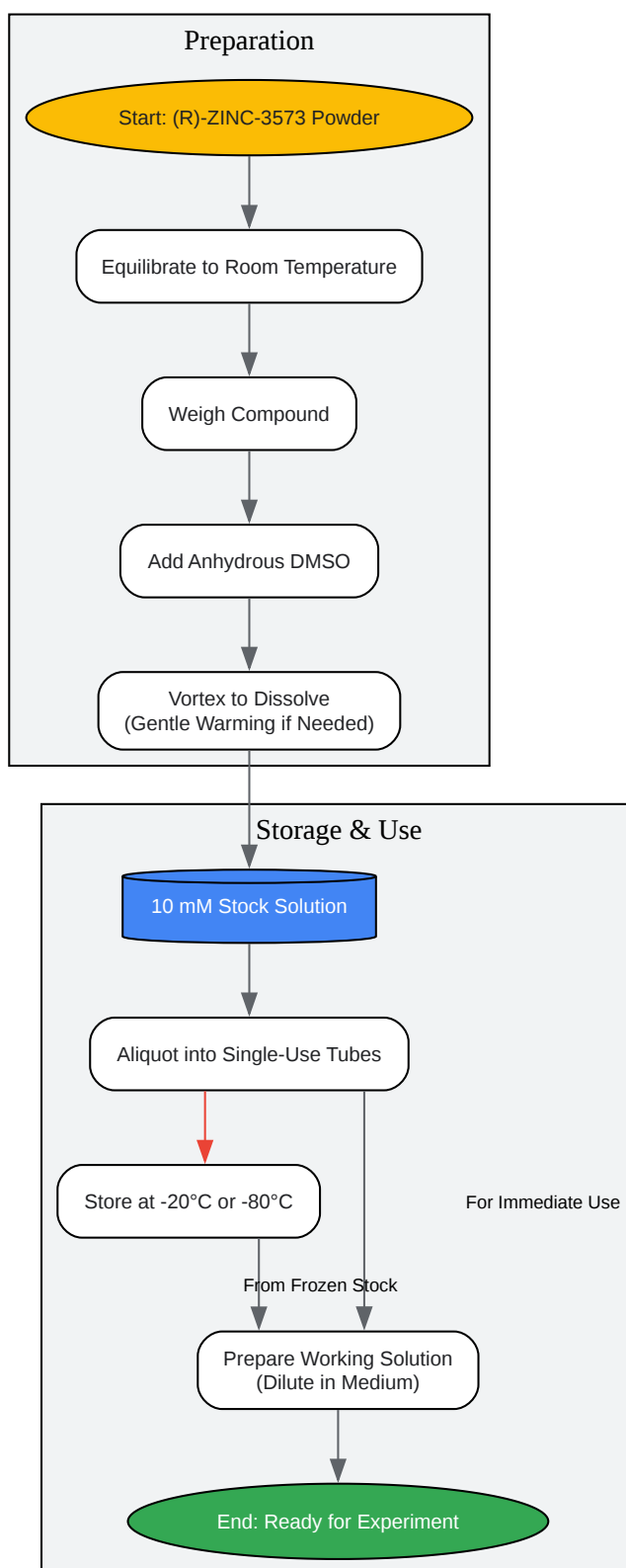
For cell-based assays, the DMSO stock solution must be further diluted in the appropriate cell culture medium to the final desired working concentration.

Important Considerations:

- **Vehicle Control:** Always include a vehicle control in your experiments. This should be the same cell culture medium containing the same final concentration of DMSO used to dilute the **(R)-ZINC-3573**. Typically, the final DMSO concentration should be kept low (e.g., <0.5%) to avoid solvent-induced cellular effects.[\[7\]](#)
- **Serial Dilutions:** It is best practice to perform serial dilutions of the stock solution in your experimental buffer or medium to reach the final working concentration. Directly adding a small volume of the concentrated DMSO stock to a large volume of aqueous solution can cause the compound to precipitate.

Visualized Workflow and Signaling Pathway

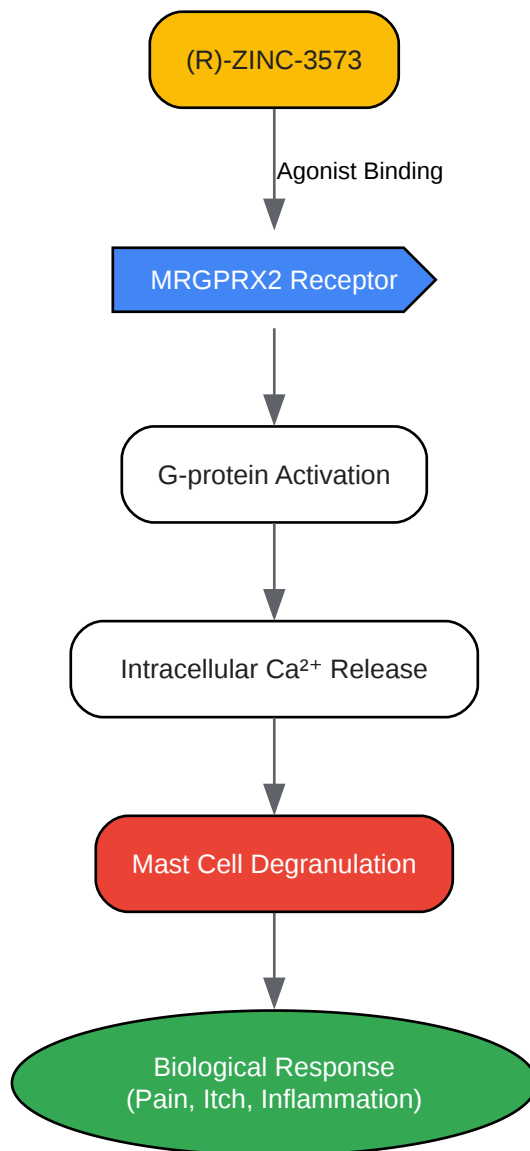
Experimental Workflow: (R)-ZINC-3573 Stock Solution Preparation



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Caption: Workflow for preparing **(R)-ZINC-3573** stock and working solutions.

Signaling Pathway: (R)-ZINC-3573 and MRGPRX2 Activation



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Caption: Simplified signaling pathway of **(R)-ZINC-3573** via MRGPRX2 activation.

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